

Essential Safety and Disposal Procedures for (Rac)-PF-06250112

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Compound of Interest

Compound Name: (Rac)-PF-06250112

Cat. No.: B12087202

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For laboratory personnel, including researchers, scientists, and professionals in drug development, the safe handling and proper disposal of chemical compounds are paramount for ensuring personal safety and environmental protection. This document provides a detailed, step-by-step guide for the proper disposal of **(Rac)-PF-06250112**, a halogenated organic compound. Adherence to these procedures is crucial for mitigating risks and maintaining compliance with safety regulations.

(Rac)-PF-06250112 is identified as a halogenated organic compound with the chemical formula $C_{22}H_{20}F_2N_6O_2$.^[1] Due to its chemical nature, specific waste management protocols must be followed.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **(Rac)-PF-06250112** with appropriate safety measures. The following personal protective equipment (PPE) should be worn at all times:

- **Eye Protection:** Chemical safety goggles that provide a complete seal around the eyes.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile rubber).
- **Body Protection:** A laboratory coat must be worn.

All handling of **(Rac)-PF-06250112** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the risk of inhalation.

Quantitative Safety Data

The following table summarizes the key safety information for **(Rac)-PF-06250112**.

Identifier	Value
Chemical Formula	C22H20F2N6O2[1]
Molecular Weight	438.43 g/mol
GHS Hazard Statements	H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)[2]
GHS Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338[2]

Step-by-Step Disposal Protocol

The primary principle for the disposal of any laboratory chemical is to develop a comprehensive plan before commencing experimental work. Under no circumstances should **(Rac)-PF-06250112** or its containers be disposed of down the drain.

- **Waste Identification and Segregation:** All waste materials containing **(Rac)-PF-06250112**, including residual solids, contaminated labware (such as pipette tips, vials, and weighing paper), and solutions, must be treated as halogenated organic waste. This waste stream must be kept separate from non-halogenated waste to ensure proper and cost-effective disposal.
- **Containerization:**
 - Use a designated, leak-proof, and clearly labeled hazardous waste container for all **(Rac)-PF-06250112** waste.

- The container must be compatible with the chemical. For solid waste, a securely sealed polyethylene bag placed inside a rigid, labeled container is recommended. For liquid waste, use a screw-cap bottle made of a chemically resistant material.
- Ensure the container is kept closed at all times, except when adding waste.
- Labeling:
 - The waste container must be clearly labeled with the words "Hazardous Waste".
 - The label must include the full chemical name: **(Rac)-PF-06250112**. Avoid using abbreviations or chemical formulas.
 - Indicate the approximate quantity of the waste.
 - Include the date when the first waste was added to the container (accumulation start date).
- Storage:
 - Store the sealed and labeled waste container in a designated and secure satellite accumulation area (SAA) within the laboratory.
 - The storage area should be well-ventilated and away from incompatible materials.
- Final Disposal:
 - Arrange for the collection and disposal of the hazardous waste container through your institution's Environmental Health and Safety (EHS) office or an equivalent designated authority.
 - Do not attempt to dispose of the waste through commercial or municipal waste services.

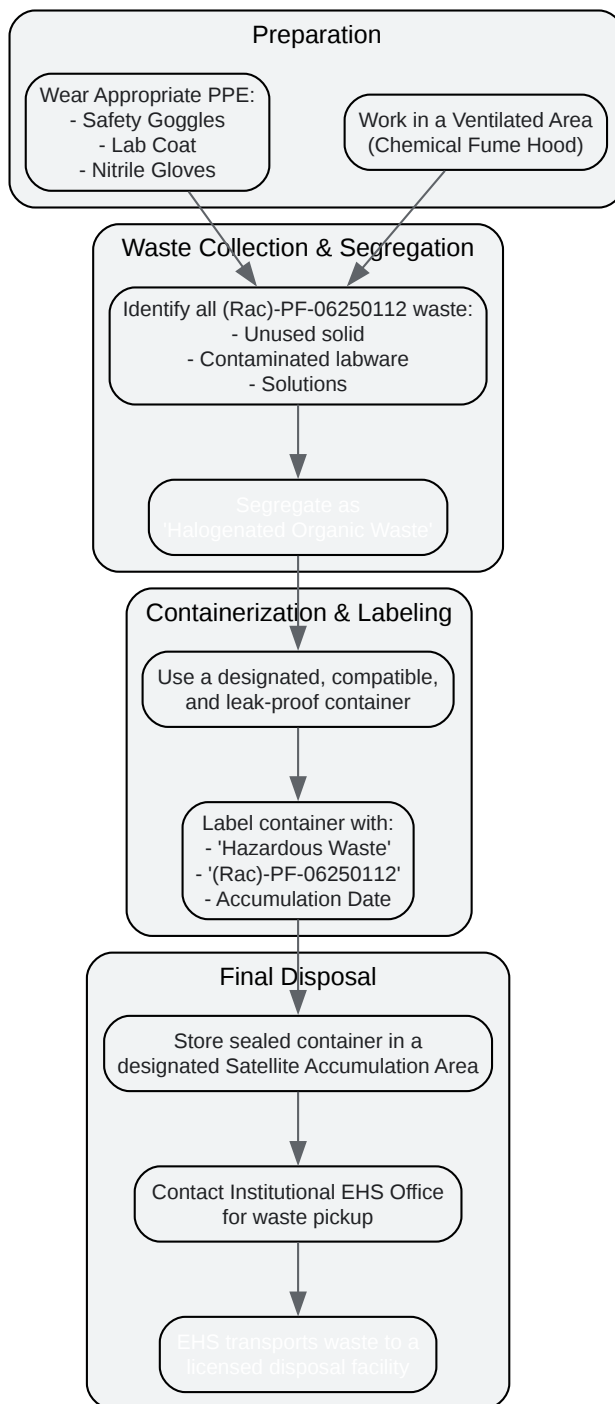
Decontamination of Empty Containers

Any "empty" container that previously held **(Rac)-PF-06250112** must be decontaminated before it can be disposed of as non-hazardous waste.

- Triple Rinsing: Rinse the container three times with a suitable solvent (e.g., acetone or ethanol).
- Rinsate Collection: The rinsate from all three rinses must be collected and disposed of as halogenated organic waste.
- Final Disposal of Container: After triple rinsing and allowing it to dry completely, the container can be disposed of as regular laboratory glass or plastic waste, provided all labels have been defaced.

Experimental Workflow for Disposal

Experimental Workflow for (Rac)-PF-06250112 Disposal

[Click to download full resolution via product page](#)Caption: Disposal workflow for **(Rac)-PF-06250112**.

This comprehensive guide ensures that the disposal of **(Rac)-PF-06250112** is conducted in a manner that prioritizes the safety of laboratory personnel and minimizes environmental impact. Always consult your institution's specific safety protocols and guidelines.

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References

- 1. biosynth.com [biosynth.com]
- 2. PF-06250112 ≥98% (HPLC) | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Essential Safety and Disposal Procedures for (Rac)-PF-06250112]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12087202#rac-pf-06250112-proper-disposal-procedures]

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